

Ethiprole IUPAC name and common synonyms

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Compound of Interest

Compound Name: *Ethiprole*

Cat. No.: *B1671408*

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Ethiprole: A Technical Guide

This in-depth technical guide provides a comprehensive overview of the phenylpyrazole insecticide, **ethiprole**. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, physicochemical properties, toxicological profile, and mechanisms of action.

Chemical Identity

- IUPAC Name: 5-amino-1-[2,6-dichloro-4-(trifluoromethyl)phenyl]-4-(ethylsulfinyl)-1H-pyrazole-3-carbonitrile.[1]
- Common Synonyms:
 - **Ethiprole** [ISO]
 - RPA 107382
 - Curbix
 - Kirappu
 - 5-amino-1-(2,6-dichloro- α,α,α -trifluoro-p-tolyl)-4-ethylsulfinylpyrazole-3-carbonitrile
 - 5-amino-3-cyano-1-(2,6-dichloro-4-trifluoromethylphenyl)-4-ethylsulfinylpyrazole[2][3]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **ethiprole**.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₉ Cl ₂ F ₃ N ₄ OS	[1][2][4]
Molecular Weight	397.2 g/mol	[1][2][4]
Decomposition Point	165.5 °C	[5]
Vapor Pressure	9.1 x 10 ⁻⁸ Pa (at 25°C)	[5][6]
Water Solubility	9.2 mg/L (at 20°C)	[2][4][5]
Solubility in Organic Solvents (g/L at 20°C)	Acetone: 90.7, Acetonitrile: 24.5, Dichloromethane: 19.9, Ethyl Acetate: 24.0, n-Heptane: 0.004, Toluene: 1.0, Methanol: 47.2, n-Octanol: 2.4	[5]
Octanol-Water Partition Coefficient (log K _{ow})	2.9 (at 20°C)	[2][4][5][6]
Dissociation Constant (pK _a)	-3.9	[5][6]

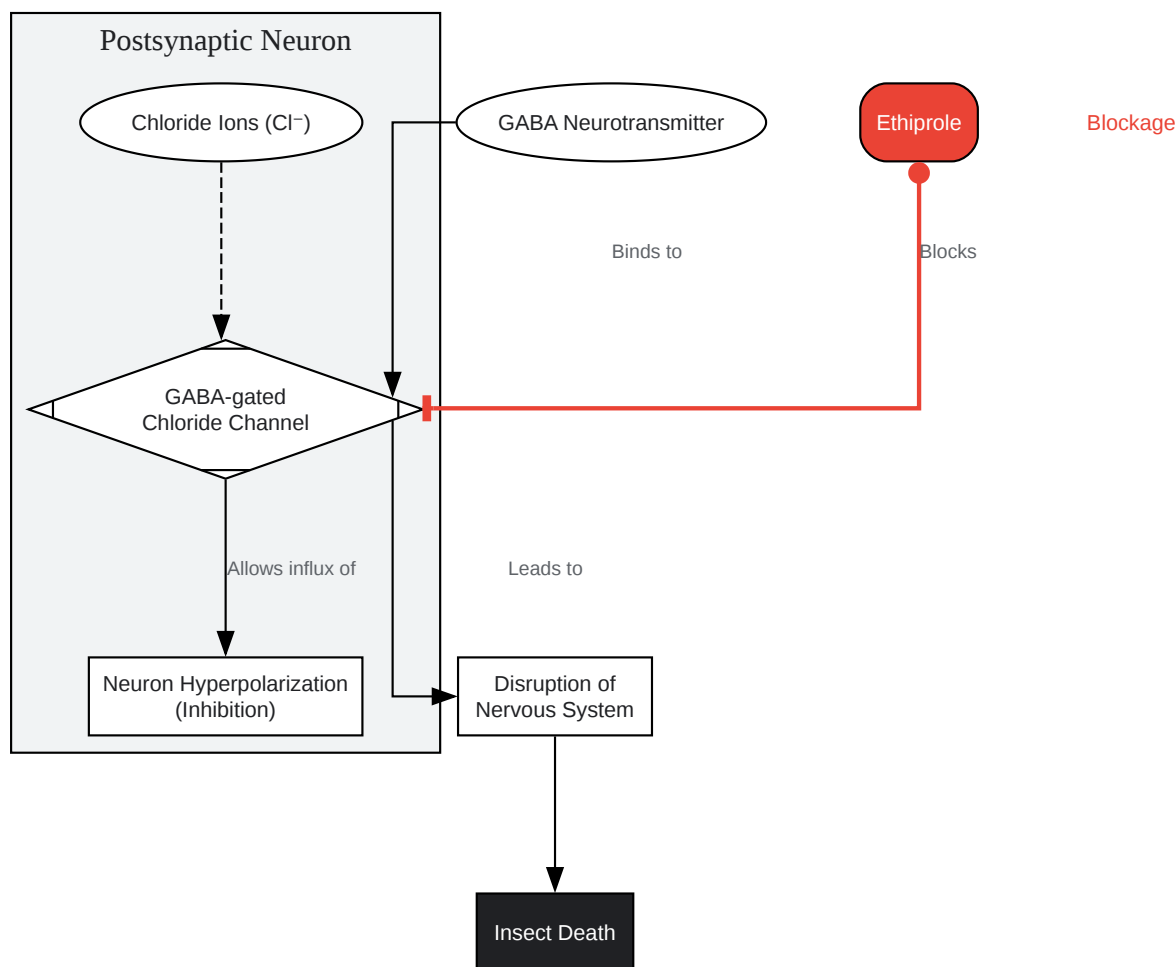
Toxicological Profile

Ethiprole exhibits a range of toxicological effects, with the liver and thyroid being primary target organs in mammals.[7] The following table presents a summary of its acute and chronic toxicity data.

Metric	Value	Species	Reference
Acute Oral LD ₅₀	> 7080 mg/kg bw	Rat	[8]
Topical LD ₅₀ (24 hr)	0.50 ± 0.03 mg/g	Housefly	[3]
Acceptable Daily Intake (ADI)	0.002 mg/kg bw/day	-	[9]
Acute Reference Dose (ARfD)	0.005 mg/kg bw	-	[9]
Chronic Toxicity/Carcinogenicity	Thyroid and liver tumors observed in rats and mice, respectively, through non-genotoxic mechanisms.	Rat, Mouse	[10]
Reproductive/Developmental Toxicity	Not considered a reproductive or developmental toxicant.	-	[6]
Neurotoxicity	Acute NOAEL of 25 mg/kg bw based on transient behavioral and motor activity effects in rats.	Rat	[11]

Mode of Action

Ethiprole belongs to the phenylpyrazole class of insecticides and functions as a non-competitive blocker of the γ-aminobutyric acid (GABA)-gated chloride channel.[8][12] This action disrupts the normal functioning of the central nervous system in insects by interfering with the flow of chloride ions, leading to hyperexcitation, paralysis, and eventual death.[8]

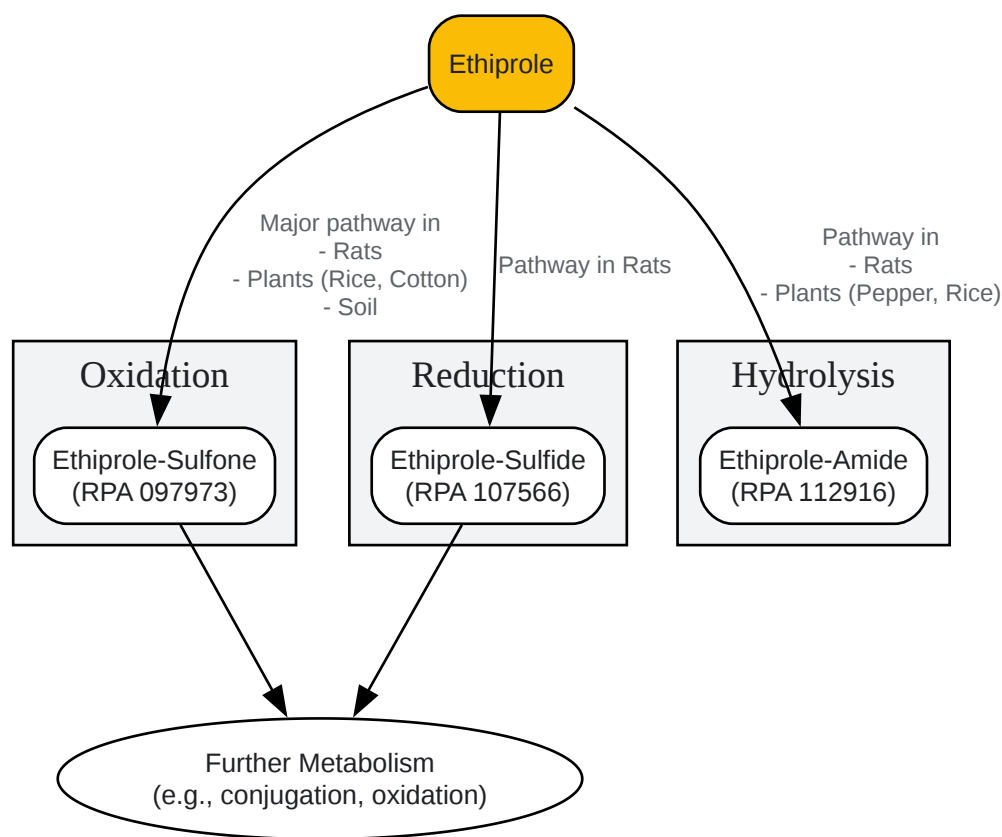


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Caption: Mode of action of **Ethiprole** on the GABA-gated chloride channel.

Metabolic Pathways

Ethiprole undergoes extensive metabolism in various organisms and environmental compartments. The primary metabolic transformations include oxidation of the sulfoxide group to a sulfone, reduction to a sulfide, and hydrolysis of the nitrile group to an amide.[8]



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